

4-(heptyloxy)benzyl bromide structural formula

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Compound of Interest

Compound Name: Benzene, 1-(bromomethyl)-4-(heptyloxy)-

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Technical Guide: 4-(heptyloxy)benzyl bromide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 4-(heptyloxy)benzyl bromide, a halogenated aromatic ether. Due to the limited availability of direct experimental data for this specific compound, this guide leverages established synthetic methodologies and data from structurally analogous compounds to present its structural formula, physicochemical properties, a detailed synthesis protocol, and potential applications in research and development.

Structural Information and Properties

4-(heptyloxy)benzyl bromide is characterized by a benzene ring substituted with a heptyloxy group ($-O(CH_2)_6CH_3$) and a bromomethyl group ($-CH_2Br$) at the para (1,4) positions.

Structural Formula:

The presence of the benzyl bromide moiety makes it a reactive alkylating agent, while the long alkyl chain of the heptyloxy group imparts significant lipophilicity.

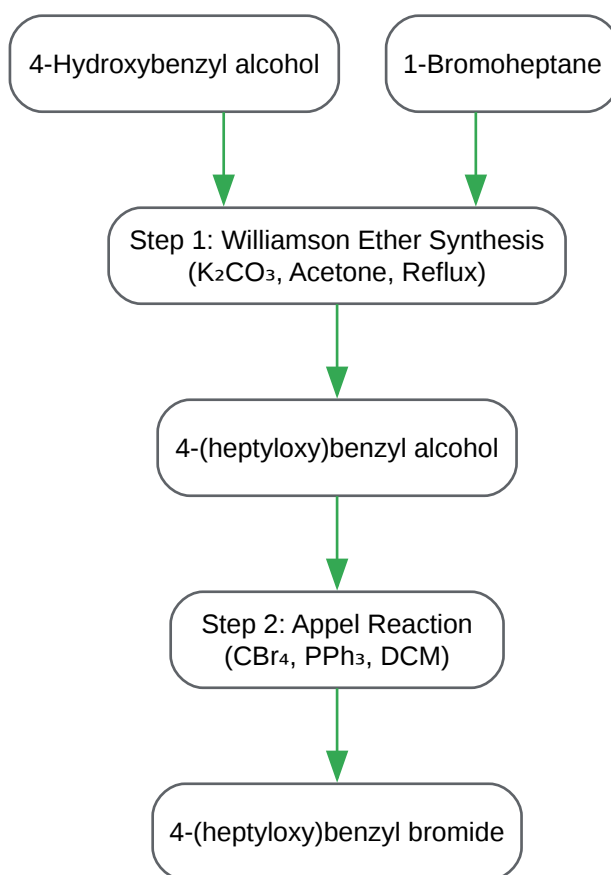
Table 1: Physicochemical Properties of 4-(heptyloxy)benzyl bromide and Related Compounds

Property	4-(heptyloxy)benzyl bromide (Estimated)	4-Benzyloxybenzyl bromide[1]	4-Bromobenzyl bromide[2]
Molecular Formula	C ₁₄ H ₂₁ BrO	C ₁₄ H ₁₃ BrO	C ₇ H ₆ Br ₂
Molecular Weight	299.22 g/mol	277.16 g/mol	249.94 g/mol
Appearance	Likely a colorless to pale yellow liquid or low-melting solid	Solid	White solid
Melting Point	Not available	83-85 °C	60–64°C
Boiling Point	Not available	366.0±22.0 °C (Predicted)	115–124°C (12 mmHg)
Solubility	Soluble in common organic solvents (e.g., DCM, THF, Ethyl Acetate)	Soluble in Dichloromethane	Soluble in ethanol, ether, and dichloromethane

Synthesis of 4-(heptyloxy)benzyl bromide

A plausible and efficient two-step synthesis route for 4-(heptyloxy)benzyl bromide is outlined below. The process involves the etherification of 4-hydroxybenzyl alcohol with 1-bromoheptane, followed by the bromination of the resulting 4-(heptyloxy)benzyl alcohol.

Synthesis Workflow



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Caption: Synthetic pathway for 4-(heptyloxy)benzyl bromide.

Experimental Protocols

Step 1: Synthesis of 4-(heptyloxy)benzyl alcohol

This step involves a Williamson ether synthesis, a reliable method for forming ethers.

- Materials:
 - 4-Hydroxybenzyl alcohol
 - 1-Bromoheptane
 - Potassium carbonate (K_2CO_3), anhydrous
 - Acetone, anhydrous

- Deionized water
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Procedure:
 - To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-hydroxybenzyl alcohol (1.0 eq), anhydrous potassium carbonate (1.5 eq), and anhydrous acetone.
 - Stir the suspension at room temperature for 15 minutes.
 - Add 1-bromoheptane (1.1 eq) to the mixture.
 - Heat the reaction mixture to reflux and maintain for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - After completion, cool the reaction mixture to room temperature and filter off the potassium carbonate.
 - Evaporate the acetone under reduced pressure.
 - Dissolve the residue in ethyl acetate and wash with deionized water (2x) and brine (1x).
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude 4-(heptyloxy)benzyl alcohol.
 - Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to obtain pure 4-(heptyloxy)benzyl alcohol.

Step 2: Synthesis of 4-(heptyloxy)benzyl bromide

This step utilizes the Appel reaction for the conversion of the benzyl alcohol to the corresponding benzyl bromide.

- Materials:
 - 4-(heptyloxy)benzyl alcohol
 - Carbon tetrabromide (CBr₄)
 - Triphenylphosphine (PPh₃)
 - Dichloromethane (DCM), anhydrous
- Procedure:
 - In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-(heptyloxy)benzyl alcohol (1.0 eq) in anhydrous dichloromethane.
 - Add triphenylphosphine (1.2 eq) to the solution and cool the flask to 0 °C in an ice bath.
 - Slowly add a solution of carbon tetrabromide (1.2 eq) in anhydrous dichloromethane to the reaction mixture.
 - Allow the reaction to stir at 0 °C for 30 minutes and then at room temperature for 2-4 hours. Monitor the reaction by TLC.
 - Upon completion, concentrate the reaction mixture under reduced pressure.
 - Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to isolate 4-(heptyloxy)benzyl bromide.

Potential Applications in Drug Development and Research

Benzyl bromides are versatile reagents in organic synthesis, primarily used for the introduction of the benzyl group. 4-(heptyloxy)benzyl bromide, with its specific substitution pattern, can be a valuable building block in several areas:

- Medicinal Chemistry: The 4-(heptyloxy)benzyl moiety can be incorporated into lead compounds to enhance their lipophilicity, potentially improving membrane permeability and

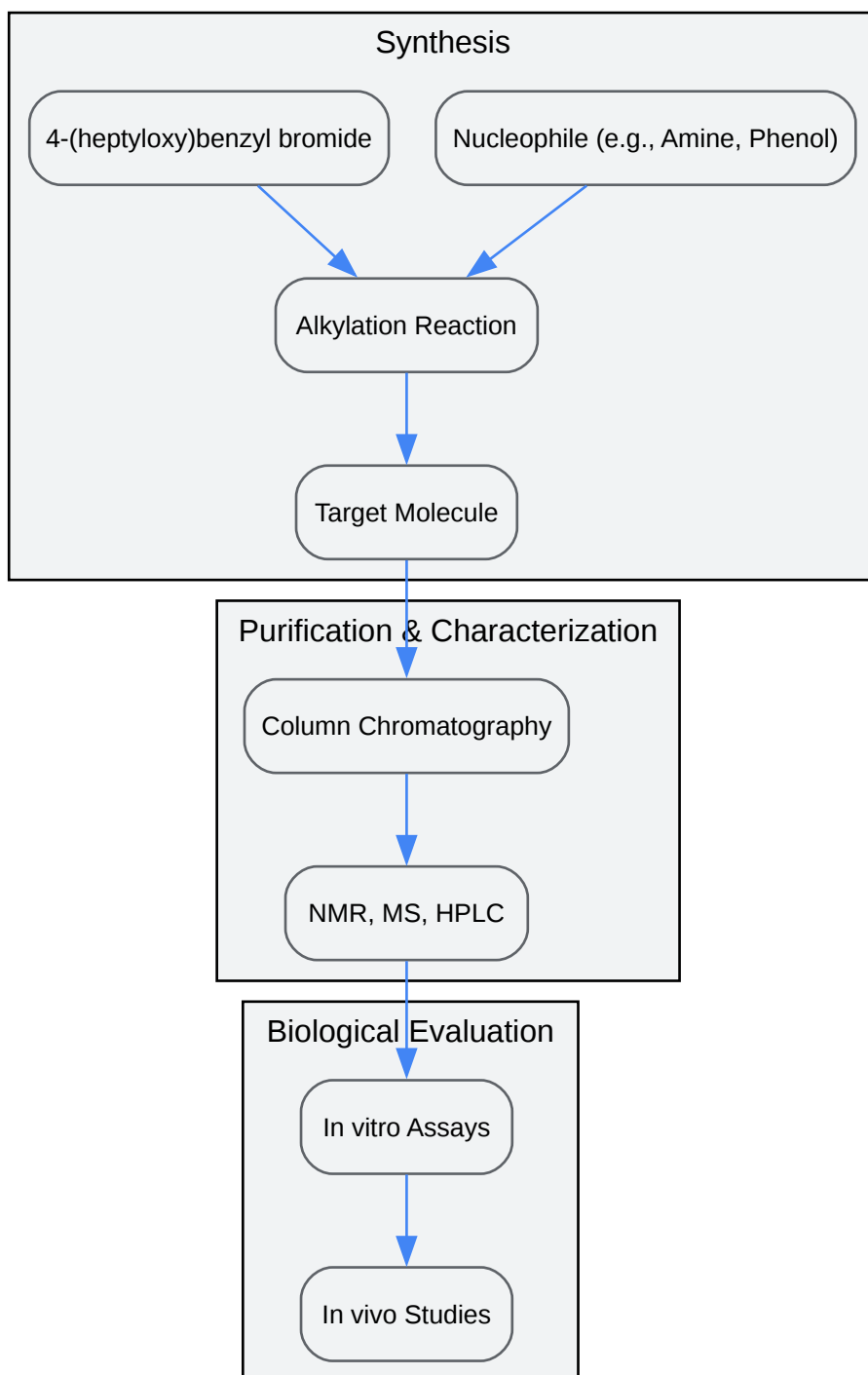
pharmacokinetic profiles. Benzyl groups are also used as protecting groups for alcohols and carboxylic acids during multi-step syntheses of complex drug molecules. Derivatives of similar compounds, such as 4-bromobenzyl bromide, have been investigated for their potential in developing new therapeutic agents, including anticancer compounds[2][3].

- **Organic Synthesis:** As an alkylating agent, it can be used in reactions with various nucleophiles (e.g., amines, thiols, phenols) to synthesize a range of derivatives. The heptyloxy group can influence the electronic and steric properties of the molecule, which can be useful in fine-tuning the reactivity and properties of the final products.
- **Materials Science:** The long alkyl chain can be exploited in the synthesis of liquid crystals or other functional materials where molecular shape and intermolecular interactions are crucial.

Signaling Pathways and Experimental Workflows

While no specific signaling pathways are directly modulated by 4-(heptyloxy)benzyl bromide itself, its utility lies in the synthesis of molecules that can interact with biological targets. For example, it could be used to synthesize ligands for nuclear receptors or other proteins where lipophilic interactions are important.

The general experimental workflow for utilizing 4-(heptyloxy)benzyl bromide in the synthesis of a target molecule is depicted below.



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Caption: General workflow for the use of 4-(heptyloxy)benzyl bromide.

Safety Information

As a benzyl bromide derivative, 4-(heptyloxy)benzyl bromide should be handled with care. Benzyl bromides are lachrymators and are irritating to the skin, eyes, and respiratory tract. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) of structurally similar compounds like benzyl bromide.

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